

Chemical structure and properties of 4-Hydroxy-5-(methylsulfonyl)valeric acid

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Compound of Interest

Compound Name: 4-Hydroxy-5-(methylsulfonyl)valeric acid

CAS No.: 15396-28-8

Cat. No.: B14708025

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Technical Guide: 4-Hydroxy-5-(methylsulfonyl)valeric Acid[1]

Executive Summary

4-Hydroxy-5-(methylsulfonyl)valeric acid (also known as 4-hydroxy-5-methanesulfonylpentanoic acid) is a specialized organosulfur compound with the molecular formula $C_6H_{12}O_5S$. [1] It serves as a significant intermediate in the synthesis of sulfone-containing pharmaceuticals and agrochemicals. Structurally, it features a valeric acid backbone functionalized with a hydroxyl group at the C4 position and a methylsulfonyl group at the C5 position. [2] This specific arrangement allows for unique reactivity, including lactonization to form 5-(methylsulfonylmethyl)-dihydro-2(3H)-furanone, a scaffold found in various bioactive molecules.

Chemical Identity & Structure

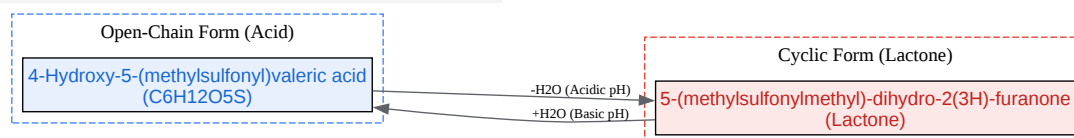
The compound is an aliphatic sulfone-carboxylic acid. Its structure is defined by a 5-carbon chain where the terminal carbon (C5) bears a methylsulfonyl group, and the penultimate carbon (C4) bears a hydroxyl group.

Property	Detail
IUPAC Name	4-Hydroxy-5-methanesulfonylpentanoic acid
Common Synonyms	4-Hydroxy-5-(methylsulfonyl)valeric acid; 5-Methylsulfonyl-4-hydroxypentanoic acid
CAS Number	15396-28-8
Molecular Formula	C ₆ H ₁₂ O ₅ S
Molecular Weight	196.22 g/mol
SMILES	CS(=O)(=O)CC(O)CCC(=O)O
InChIKey	ZFUNJAJBEYETFA-UHFFFAOYSA-N
Stereochemistry	Contains one chiral center at C4. ^{[2][3][4][5][6]} Typically synthesized as a racemate unless asymmetric catalysis is employed. ^[2]

Structural Visualization

The molecule exists in equilibrium between its open-chain acid form and its cyclic lactone form (5-(methylsulfonylmethyl)-dihydro-2(3H)-furanone), particularly under acidic conditions.^[2]

Figure 1: Equilibrium between the open-chain acid and the lactone form.



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Synthesis & Production

The synthesis of **4-Hydroxy-5-(methylsulfonyl)valeric acid** typically proceeds via the modification of Levulinic acid (4-oxopentanoic acid), a readily available biomass-derived platform chemical.^[2]

Synthetic Pathway: From Levulinic Acid

This route involves bromination, nucleophilic substitution with a sulfinate salt, and selective reduction.^[2]

- Bromination: Levulinic acid is brominated at the C5 position to yield 5-bromo-4-oxopentanoic acid.^[2]
- Sulfonylation: The bromide is displaced by sodium methanesulfinate (MeSO_2Na) to form 5-(methylsulfonyl)-4-oxopentanoic acid.^[2]
- Reduction: The ketone at C4 is reduced (e.g., using Sodium Borohydride, NaBH_4) to the secondary alcohol, yielding the target **4-Hydroxy-5-(methylsulfonyl)valeric acid**.^[2]

Experimental Protocol (Representative)

Note: This protocol is a generalized procedure based on standard organic transformations for this class of compounds.

Step 1: Sulfonylation of 5-Bromo-4-oxopentanoic acid

- Reagents: 5-Bromo-4-oxopentanoic acid (1.0 eq), Sodium methanesulfinate (1.2 eq), Ethanol/Water (1:1).^[2]
- Procedure: Dissolve the bromo-acid in the solvent mixture. Add sodium methanesulfinate slowly. Reflux for 4-6 hours.
- Workup: Acidify to pH 2, extract with Ethyl Acetate, dry over MgSO_4 , and concentrate to obtain 5-(methylsulfonyl)-4-oxopentanoic acid.

Step 2: Reduction to Target

- Reagents: 5-(methylsulfonyl)-4-oxopentanoic acid (1.0 eq), Sodium Borohydride (0.5 eq), Methanol.
- Procedure: Cool the solution of the keto-acid in methanol to 0°C. Add NaBH₄ portion-wise. Stir for 2 hours at 0°C, then allow to warm to room temperature.
- Quench: Quench with dilute HCl (carefully, to avoid lactonization if the open chain is desired, though lactonization is likely).
- Purification: The product is often isolated as the lactone or the acid depending on the workup pH.[2] For the free acid, maintain pH ~4-5 during extraction or use ion-exchange chromatography.[2]

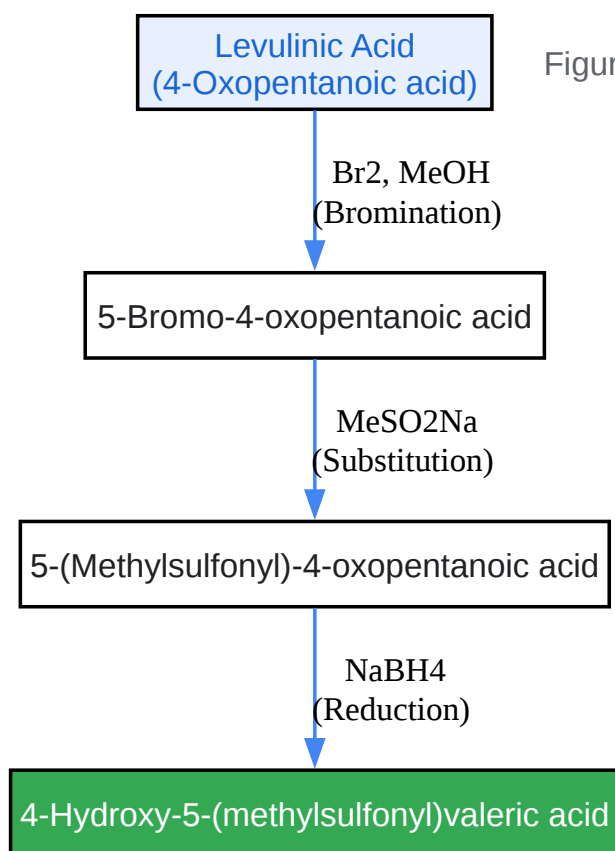


Figure 2: Synthetic route from Levulinic Acid.

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Physicochemical Properties

Understanding the physical properties is crucial for handling and formulation.[\[2\]](#)

Property	Value (Predicted/Experimental)	Notes
Physical State	Solid (Crystalline) or Viscous Oil	Often hygroscopic. [2]
Melting Point	85 - 95 °C	For the free acid; lactone form has lower MP. [2]
Solubility	High in Water, Methanol, DMSO	Due to polar sulfone, hydroxyl, and carboxyl groups. [2]
pKa (COOH)	~4.7	Typical for aliphatic carboxylic acids. [2]
pKa (OH)	~14.5	Secondary alcohol. [2]
LogP	-1.2	Highly hydrophilic. [2]
Stability	Stable under ambient conditions. [2]	Susceptible to dehydration (lactonization) in acidic media. [2]

Biological Relevance & Applications

While **4-Hydroxy-5-(methylsulfonyl)valeric acid** is primarily a synthetic intermediate, its structural motifs are relevant in drug design and metabolism.[\[2\]](#)

Drug Metabolite Potential

The structure resembles a metabolite of drugs containing methylsulfonyl and alkyl chains.[\[2\]](#) It is a potential degradation product or metabolite of:

- Mesotrione and related triketone herbicides (via complex degradation pathways involving the cleavage of the cyclohexane ring and oxidation).[\[2\]](#)
- Sulfone-containing antibiotics or antiparasitics (e.g., Tinidazole analogs) where alkyl side chains undergo oxidation.[\[2\]](#)

Synthetic Building Block

The compound serves as a versatile building block for:

- **Protease Inhibitors:** The hydroxy-sulfone motif mimics the transition state of peptide bond hydrolysis, making it a candidate scaffold for renin or HIV protease inhibitors.[\[2\]](#)
- **Lactone Synthesis:** Precursor to functionalized butyrolactones used in the synthesis of COX-2 inhibitors (e.g., related to the Rofecoxib scaffold, though Rofecoxib itself is aromatic).[\[2\]](#)
- **Cross-linking Agents:** The carboxylic acid can be activated (NHS ester) to conjugate the sulfone moiety to proteins or surfaces.[\[2\]](#)

Analytical Characterization

Identification of the compound relies on spectroscopic methods.

Nuclear Magnetic Resonance (NMR)[\[1\]](#)[\[7\]](#)

- ^1H NMR (D_2O , 400 MHz):
 - δ 1.7-1.9 (m, 2H, H-3): Multiplet for the methylene beta to the carboxyl.[\[2\]](#)
 - δ 2.4 (t, 2H, H-2): Triplet for the alpha-methylene next to COOH .[\[2\]](#)
 - δ 3.0 (s, 3H, $-\text{SO}_2\text{CH}_3$): Strong singlet for the methylsulfonyl group.[\[2\]](#)
 - δ 3.2-3.4 (dd, 2H, H-5): Diastereotopic protons next to the sulfone.[\[2\]](#)
 - δ 4.1 (m, 1H, H-4): Multiplet for the methine proton on the carbon bearing the hydroxyl.[\[2\]](#)

Mass Spectrometry (MS)[\[1\]](#)

- ESI-MS (Negative Mode):
 - $[\text{M-H}]^-$: m/z 195.0.[\[2\]](#)
 - Fragmentation: Loss of CO_2 (m/z 151), Loss of SO_2Me (m/z 117).[\[2\]](#)

- ESI-MS (Positive Mode):
 - $[M+H]^+$: m/z 197.0.[2]
 - $[M+Na]^+$: m/z 219.0.[2]

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